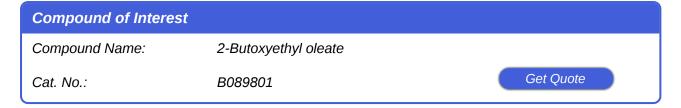


Application Notes and Protocols: 2-Butoxyethyl Oleate as an Emollient in Cosmetics

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **2-Butoxyethyl oleate**, a versatile emollient for cosmetic and pharmaceutical formulations. This document details its physicochemical properties, functional benefits, and standard protocols for its evaluation and incorporation into skincare and cosmetic products.

Introduction to 2-Butoxyethyl Oleate

2-Butoxyethyl oleate (CAS No. 109-39-7) is the ester of oleic acid and 2-butoxyethanol.[1] It is a colorless liquid utilized in the cosmetics industry as an emollient, solvent, and surfactant.[2] Its chemical structure lends to its excellent solubility and emulsifying properties, contributing to the stability and texture of formulations.[2] As an emollient, it helps to soften and smooth the skin by forming a protective layer that aids in moisture retention.

Physicochemical Properties

Understanding the physical and chemical characteristics of **2-Butoxyethyl oleate** is fundamental to its effective application in cosmetic science.



Property	Value	Reference
CAS Number	109-39-7	[2]
Molecular Formula	C24H46O3	[2]
Molecular Weight	382.62 g/mol	[2]
Appearance	Colorless liquid	[2]
Density	0.893 g/mL at 25°C	[3]
Refractive Index	1.455 at 20°C	[3]
Solubility	Insoluble in water	[3]

Functional Applications in Cosmetics

- **2-Butoxyethyl oleate**'s primary role in cosmetic formulations is as an emollient. Emollients are crucial for improving the sensory characteristics of a product and for their skin-conditioning benefits.
- Emolliency: It imparts a smooth and soft feel to the skin.
- Solvent: It can be used to dissolve other oil-soluble ingredients, such as active ingredients and UV filters.[2]
- Surfactant: Its emulsifying properties contribute to the stability of oil-in-water and water-in-oil emulsions.[2]
- Texture Modifier: It can influence the viscosity and spreadability of creams and lotions, leading to a more elegant skin feel.[2]

Due to a lack of publicly available specific quantitative data for the performance of **2-Butoxyethyl oleate**, the following sections describe the standard experimental protocols used to evaluate emollients. These protocols can be applied to **2-Butoxyethyl oleate** to determine its specific performance characteristics.

Experimental Protocols for Emollient Evaluation



Spreadability Assessment

The spreading behavior of an emollient is a critical factor in the sensory perception of a cosmetic product.

Protocol:

- Preparation of Substrate: A clean, dry glass plate or a synthetic skin substrate is placed on a flat surface.
- Sample Application: A defined volume (e.g., 0.1 mL) of 2-Butoxyethyl oleate is carefully dispensed onto the center of the substrate.
- Measurement: The diameter of the circular spread is measured at specified time intervals (e.g., 1, 5, and 10 minutes).
- Calculation: The spread area is calculated using the formula for the area of a circle (πr^2).
- Comparison: The spreading values can be compared to those of other well-characterized emollients to classify its spreadability (e.g., fast, medium, or slow spreading).



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Fig. 1: Workflow for Spreadability Assessment

Occlusivity Evaluation (Transepidermal Water Loss - TEWL)

Occlusivity refers to the ability of an emollient to prevent water loss from the skin. This is a key parameter for moisturization claims.

Protocol:

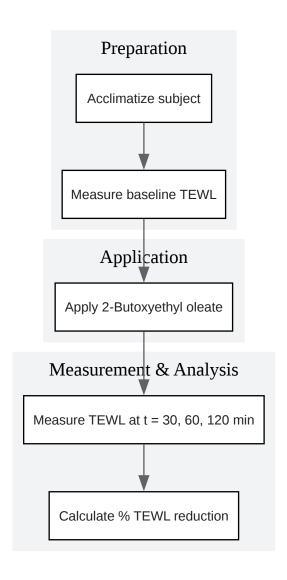






- Acclimatization: Test subjects are acclimatized to a room with controlled temperature and humidity for at least 30 minutes.
- Baseline Measurement: The baseline Transepidermal Water Loss (TEWL) is measured on a defined area of the forearm using a Tewameter.
- Product Application: A standardized amount of 2-Butoxyethyl oleate is applied to the test area.
- Post-Application Measurement: TEWL is measured at set time intervals (e.g., 30, 60, and 120 minutes) after application.
- Calculation of Occlusion Factor: The percentage reduction in TEWL compared to the baseline is calculated to determine the occlusivity.





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